

Essential Safety and Operational Guide for Handling 5-Bromo-2-hydroxypyrimidine

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Compound of Interest

Compound Name: 5-Bromo-2-hydroxypyrimidine

Cat. No.: B017364

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals engaged in the handling of **5-Bromo-2-hydroxypyrimidine**. The following procedures are designed to ensure personal safety, minimize exposure, and detail proper disposal methods in a laboratory setting.

Chemical Identifier and Hazard Information:

Property	Value
Chemical Name	5-Bromo-2-hydroxypyrimidine
Synonyms	5-Bromo-2-pyrimidinol, 5-Bromo-2(1H)-pyrimidinone
CAS Number	38353-06-9[1][2][3]
Molecular Formula	C ₄ H ₃ BrN ₂ O[1][2][4]
Molecular Weight	174.98 g/mol [1][4]
Appearance	Light yellow to light orange powder or crystal[2][5]
Melting Point	230 °C (decomposes)[1]
GHS Hazard Statements	H315: Causes skin irritation[1][2] H319: Causes serious eye irritation[1][2] H335: May cause respiratory irritation[1][2]

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory to prevent exposure when handling **5-Bromo-2-hydroxypyrimidine**. All PPE should meet established standards such as those from NIOSH (US) or EN (EU).

Protection Type	Specification	Rationale
Eye/Face Protection	Safety glasses with side-shields or tightly fitting safety goggles.[6] A face shield should be considered if there is a risk of splashing.[6][7]	Protects eyes from airborne particles and splashes.
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber) and a flame-resistant lab coat.[6][7][8]	Prevents skin contact with the chemical. Gloves should be inspected before use and hands washed thoroughly after handling.[6][9]
Respiratory Protection	A NIOSH-approved N95 dust mask or an air-purifying respirator is required if dust or aerosols may be generated.[1] Work should ideally be conducted in a chemical fume hood.[7][10]	Minimizes the inhalation of the powdered compound.
General Lab Attire	Long pants and closed-toe shoes.[8][11]	Standard laboratory practice to protect skin from accidental spills.

Operational Plan: Step-by-Step Handling Procedure

A systematic approach is essential for the safe handling of **5-Bromo-2-hydroxypyrimidine** to minimize the risk of exposure and contamination.

1. Preparation:

- Ensure a Safety Data Sheet (SDS) for **5-Bromo-2-hydroxypyrimidine** is accessible and has been reviewed.
- Verify that all required PPE is available and in good condition.
- Prepare a designated handling area, preferably within a chemical fume hood, and ensure it is clean and uncluttered.[\[10\]](#)
- Have spill cleanup materials readily available.

2. Handling:

- Wear all required PPE before handling the compound.
- Avoid breathing dust; handle the solid material carefully to minimize dust generation.[\[9\]](#)
- Avoid direct contact with skin and eyes.[\[9\]](#)
- Keep the container tightly closed when not in use.[\[2\]](#)
- Do not eat, drink, or smoke in the handling area.

3. Post-Handling:

- Wash hands thoroughly with soap and water after handling is complete.[\[9\]](#)
- Clean the work area and any equipment used.
- Properly remove and dispose of contaminated PPE.

Disposal Plan

The disposal of **5-Bromo-2-hydroxypyrimidine** and any associated waste must comply with all local, regional, and national hazardous waste regulations.

1. Waste Identification and Segregation:

- All waste containing **5-Bromo-2-hydroxypyrimidine** must be classified as hazardous waste.[\[12\]](#)

- As a halogenated organic compound, it must be segregated from non-halogenated waste.
[12]

2. Waste Collection:

- Solid Waste: Contaminated items such as weighing paper, pipette tips, and gloves should be collected in a designated and clearly labeled solid hazardous waste container.[7][12]
- Liquid Waste: If **5-Bromo-2-hydroxypyrimidine** is in a solution, it should be collected in a dedicated container for halogenated organic solvent waste.[7] Do not mix with non-halogenated solvents.[7]
- All waste containers must be made of a compatible material, be in good condition, and have a secure, leak-proof closure.[12]

3. Labeling and Storage:

- Waste containers must be clearly labeled with "Hazardous Waste," the full chemical name "**5-Bromo-2-hydroxypyrimidine**," and the appropriate hazard pictograms.[7][12]
- Store waste containers in a designated and secure location, using secondary containment to prevent spills.[7]

4. Final Disposal:

- The final disposal of **5-Bromo-2-hydroxypyrimidine** must be handled by a licensed hazardous waste disposal company.[7]
- The recommended method of disposal for halogenated organic compounds is incineration in a chemical incinerator equipped with an afterburner and scrubber.[7]

Experimental Protocols

Spill Management:

In the event of a spill, immediate and proper cleanup is crucial to minimize exposure and environmental contamination.

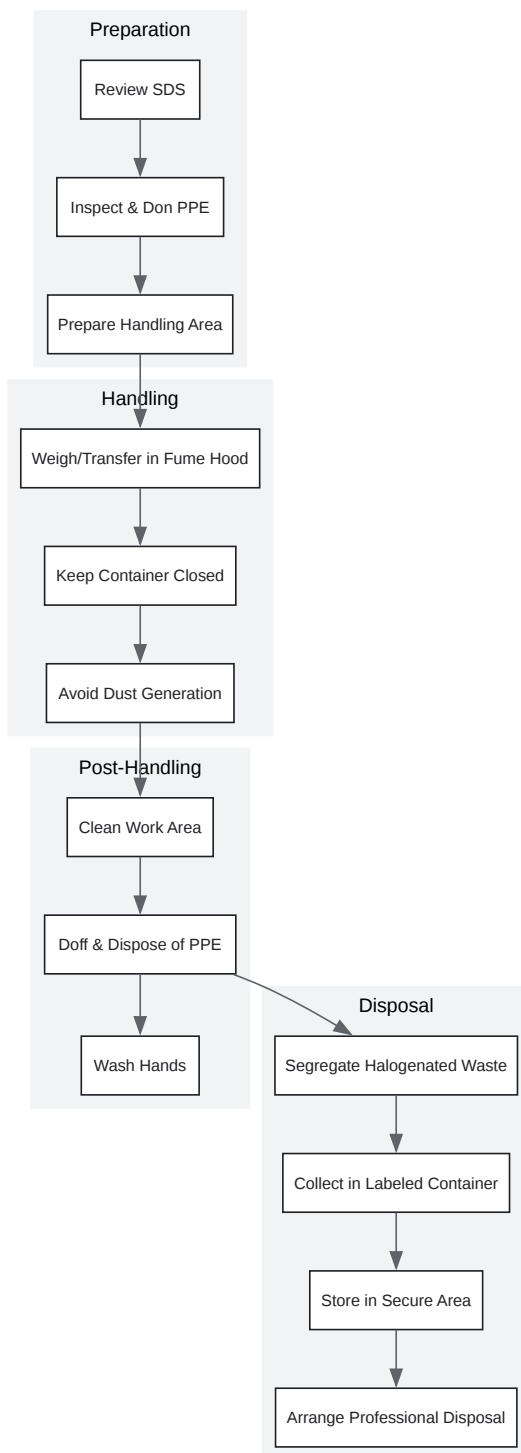
- Evacuate and Secure: Evacuate non-essential personnel from the immediate area.^[8]
- Ventilate: Ensure the area is well-ventilated, preferably within a chemical fume hood.^[7]
- Containment: For solid spills, carefully collect the material and place it in a suitable, sealed container for disposal, avoiding dust creation.^{[7][8]} For liquid spills, use an inert absorbent material to contain the spill.^[7]
- Decontamination: Thoroughly clean the spill area with an appropriate solvent, followed by soap and water.^[7]
- Waste Disposal: Dispose of all cleanup materials as hazardous waste.

First Aid Measures:

- Eye Contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes.^[2] Seek immediate medical attention.
- Skin Contact: Wash off immediately with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes.^[13] If skin irritation persists, seek medical advice.^[2]
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration.^{[2][14]} If you feel unwell, call a poison center or doctor.
- Ingestion: Clean mouth with water and drink plenty of water afterwards.^[2] Do NOT induce vomiting. Seek immediate medical attention.

Visual Workflow

Workflow for Handling and Disposal of 5-Bromo-2-hydroxypyrimidine



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Caption: Workflow for the safe handling and disposal of **5-Bromo-2-hydroxypyrimidine**.

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